solubility and stability of delphinidin chloride

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **Delphinidin chloride**

CAS No.: 8012-95-1
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Physicochemical Properties and Solubility

Delphinidin chloride is an anthocyanidin pigment with the molecular formula $C_{15}H_{11}ClO_7$ and a molecular weight of **338.70 g/mol** [1] [2] [3]. Its structure features multiple hydroxyl groups, making it highly polar and soluble in specific solvents [4].

The table below summarizes key solubility data from supplier technical sheets:

Solvent	Solubility	Notes
DMSO	56.2 - 62.5 mg/mL (166.1 - 184.5 mM) [1] [2]	Recommended for preparing stock solutions.
Water	Soluble (exact concentration not specified) [4]	Stability in aqueous solution is highly pH-dependent.
In Vivo Formulation Vehicles	~2.1 - 2.5 mg/mL [2]	See "Formulation Strategies" section for specific vehicle compositions.

Stability Profile and Influencing Factors

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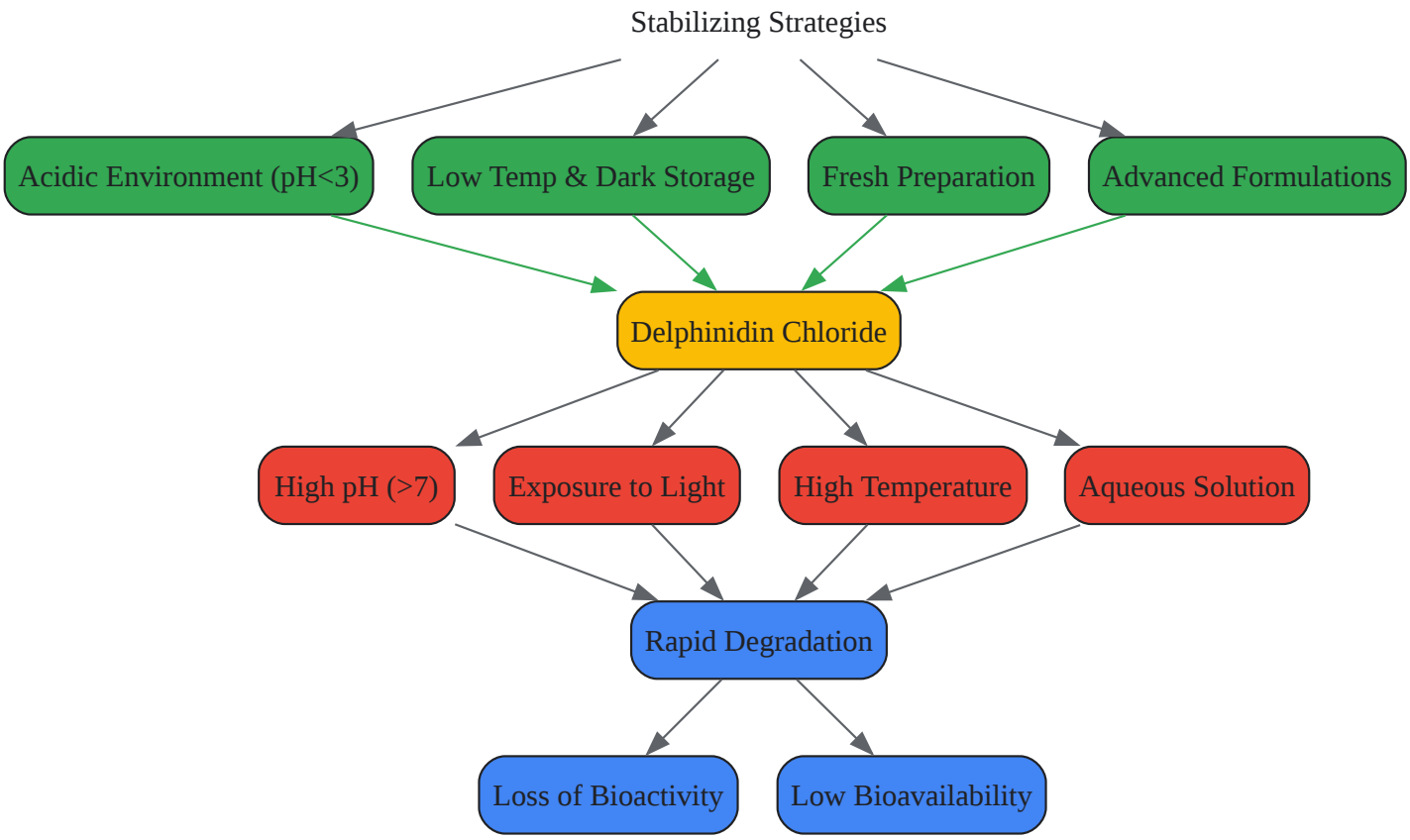
Delphinidin chloride is inherently unstable, and its degradation is influenced by several environmental factors [5].

- **pH**: The compound is **stable only at acidic pH (< 3)** and degrades rapidly under neutral or alkaline physiological conditions [5]. In alkaline environments (pH >7), the anthocyanin structure degrades [6].
- **Light**: It is **light-sensitive** and should be protected from direct sunlight [5] [1].
- **Temperature**: High temperatures accelerate degradation. Solutions are recommended to be prepared fresh and used immediately [2] [6]. For solid storage, a **low temperature, sealed environment away from moisture** is advised [1] [2].
- **Solution State**: The compound is **unstable in solution**, and freshly prepared solutions are recommended for experiments [2].

The key factors affecting **delphinidin chloride**'s stability and the resulting consequences are summarized in the diagram below.



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Experimental Handling Protocols

Stock Solution Preparation

For *in vitro* studies, prepare stock solutions in DMSO [1] [2].

- **Weighing**: Bring the vial to room temperature before opening to prevent moisture condensation. Weigh the desired amount of **delphinidin chloride** powder.
- **Dissolution**: Dissolve the powder in sterile DMSO to the target concentration (e.g., 50-60 mg/mL). **Sonication is recommended** to aid dissolution.
- **Aliquoting**: Aliquot the stock solution into single-use vials.
- **Storage**: Store aliquots at **-80°C** and avoid freeze-thaw cycles. Keep away from light [1] [2].

In Vivo Formulation

Due to low bioavailability, advanced formulations are often necessary [5]. Below are two protocols for preparing stabilized formulations for animal studies, adapted from supplier recommendations [2].

Protocol 1: Suspended Solution for Oral or Intraperitoneal Administration

- **Final Concentration**: 2.5 mg/mL
- **Procedure**:
  - Prepare a DMSO stock solution at 25.0 mg/mL.
  - Add 100 μL of the stock solution to 900 μL of 20% SBE-β-CD in saline.
  - Mix evenly until a suspension forms. This yields a final suspended solution of 2.5 mg/mL.
- **Note**: The 20% SBE-β-CD in saline should be prepared by dissolving SBE-β-CD powder in saline and can be stored at 4°C for one week [2].

Protocol 2: Clear Solution for Broader Administration Routes

- **Final Concentration**: ≥ 2.08 mg/mL
- **Procedure**:
  - Prepare a DMSO stock solution at 20.8 mg/mL.
  - Add 100 μL of the stock solution to 400 μL PEG300 and mix evenly.
  - Add 50 μL Tween-80 and mix evenly.

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- Add 450 µL saline to adjust the volume to 1 mL. Mix until clear [2].

Advanced Formulation Strategies

To overcome stability and bioavailability challenges, consider these advanced strategies:

- **Small Extracellular Vesicles (sEVs)**: One study successfully loaded delphinidin into sEVs, which **increased its anti-angiogenic potency by 2-fold to 100-fold** across different assays by enhancing stability and delivery [5].
- **Cyclodextrin Complexation**: Using sulfobutylether-β-cyclodextrin (SBE-β-CD) to form an inclusion complex is a proven method to create a stabilized, water-soluble powder, as used in an *in vivo* mouse study [7].

Critical Experimental Considerations

- **Fresh Preparation is Key**: The most consistent results are achieved with freshly prepared solutions [2].
- **Validate Bioactivity**: Due to rapid degradation, it is crucial to confirm the bioactivity of your final working solution in your specific assay system.
- **Control for Vehicle Effects**: When using stabilizers like cyclodextrins or high concentrations of DMSO, include appropriate vehicle controls to account for their potential biological effects.

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References

1. | Estrogen Receptor/ERR | VEGFR | TargetMol Delphinidin chloride [targetmol.com]

2. Delphinidin chloride | Anthocyanidin [medchemexpress.com]

3. | CAS 528-53-0 | SCBT - Santa Cruz... Delphinidin chloride [scbt.com]

4. Chemistry and Pharmacological Actions of Delphinidin, a ... [frontiersin.org]

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5. Enhancement of the Anti-Angiogenic Effects of Delphinidin ... [pmc.ncbi.nlm.nih.gov]

6. Anthocyanins and musculoskeletal diseases: mechanisms ... [pmc.ncbi.nlm.nih.gov]

7. Administration of Delphinidin to Improve Survival and ... [mdpi.com]

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